

An In-depth Technical Guide to the Solubility of 4-Methylsalicylic Acid

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Compound of Interest

Compound Name: 4-Methylsalicylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Methylsalicylic acid** in various solvents. Due to the limited availability of extensive quantitative data for this specific compound, this guide presents the currently available information, highlights areas with conflicting data, and offers a detailed experimental protocol for researchers to determine solubility in their own laboratories. For comparative purposes, this guide also discusses the solubility of the parent compound, salicylic acid, for which more extensive data is available.

Introduction to 4-Methylsalicylic Acid

4-Methylsalicylic acid (4-MSA) is an organic compound with the chemical formula $C_8H_8O_3$. It is a derivative of salicylic acid with a methyl group at the 4-position of the benzene ring. Like salicylic acid, it possesses both a carboxylic acid and a phenol functional group, which dictate its chemical properties and solubility behavior. It is a white solid that is known to be soluble in basic aqueous solutions and polar organic solvents[1]. Understanding its solubility is crucial for various applications, including drug formulation, chemical synthesis, and purification processes.

Quantitative and Qualitative Solubility Data for 4-Methylsalicylic Acid

The available solubility data for **4-Methylsalicylic acid** is summarized below. It is important to note the inconsistencies in the qualitative descriptions for some solvents.

Table 1: Solubility of **4-Methylsalicylic Acid** in Various Solvents

Solvent	Type	Temperature (°C)	Solubility	Data Type	Reference(s)
Water	Inorganic	20	10 g/L	Quantitative	[2][3]
Supercritical CO ₂	Non-polar	35.05 - 55.05	8.3 x 10 ⁻⁶ to 5.9 x 10 ⁻⁴ (mole fraction)	Quantitative	[4]
Methanol	Polar Protic	Not Specified	"Slightly soluble" / "Soluble"	Qualitative	[2][3][5][6]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Not Specified	"Slightly soluble" / "≥ 100 mg/mL"	Qualitative	[2][3][6][7]
Chloroform	Non-polar	Not Specified	"Slightly soluble (sonicated)"	Qualitative	[2][3][6]
Basic Water	Aqueous	Not Specified	"Soluble"	Qualitative	[1]
Polar Organic Solvents	-	Not Specified	"Soluble"	Qualitative	[1]

Discussion of Data:

- Water: The solubility of **4-Methylsalicylic acid** in water is quantitatively established at 10 g/L at 20°C[2][3].
- Supercritical Carbon Dioxide: A detailed study has been conducted on the solubility of 4-MSA in supercritical CO₂, indicating its potential for use in supercritical fluid extraction or chromatography[4].
- Methanol and DMSO: There is significant conflicting information regarding the solubility in these common laboratory solvents. While some sources describe it as "slightly soluble"[2][3]

[6], others indicate good solubility[5][7]. This discrepancy highlights the need for further experimental verification. The high solubility in DMSO (≥ 100 mg/mL) reported by one supplier suggests it could be a suitable solvent for preparing stock solutions[7].

- Chloroform: The compound is described as "slightly soluble" with sonication, suggesting that mechanical energy can aid in its dissolution in this non-polar solvent[2][3][6].
- General Trends: As expected from its chemical structure, **4-Methylsalicylic acid** is generally soluble in basic water (due to the deprotonation of the carboxylic acid and phenolic hydroxyl groups to form more soluble salts) and polar organic solvents[1].

Comparative Solubility with Salicylic Acid

To provide further context, the solubility of the parent compound, salicylic acid, is presented in Table 2. The presence of the methyl group in **4-Methylsalicylic acid** is expected to slightly increase its lipophilicity and may influence its solubility relative to salicylic acid.

Table 2: Solubility of Salicylic Acid in Common Solvents at 25°C (298.15 K)

Solvent	Solubility (g/L)	Reference(s)
Water	2.24	[8]
Methanol	397	[9]
Ethanol	325.38	[10]
Acetone	475	[11]
Ethyl Acetate	394	[9][10]

The significantly higher solubility of salicylic acid in polar organic solvents like methanol, ethanol, acetone, and ethyl acetate compared to water is evident. It is plausible that **4-Methylsalicylic acid** follows a similar trend, although likely with different absolute solubility values.

Experimental Protocol for Determining the Solubility of 4-Methylsalicylic Acid

For researchers who need to determine the solubility of **4-Methylsalicylic acid** in a specific solvent system, the following gravimetric method, adapted from protocols for salicylic acid, is recommended[10][12].

Objective: To determine the equilibrium solubility of **4-Methylsalicylic acid** in a given solvent at a specific temperature.

Materials:

- **4-Methylsalicylic acid** (high purity)
- Solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Oven
- Pipettes and other standard laboratory glassware

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Methylsalicylic acid** to a series of vials.
 - Pipette a known volume of the solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient time (e.g., 24-48 hours) to ensure a saturated solution is formed. The equilibration time should be determined experimentally

by taking measurements at different time points until a constant concentration is observed.

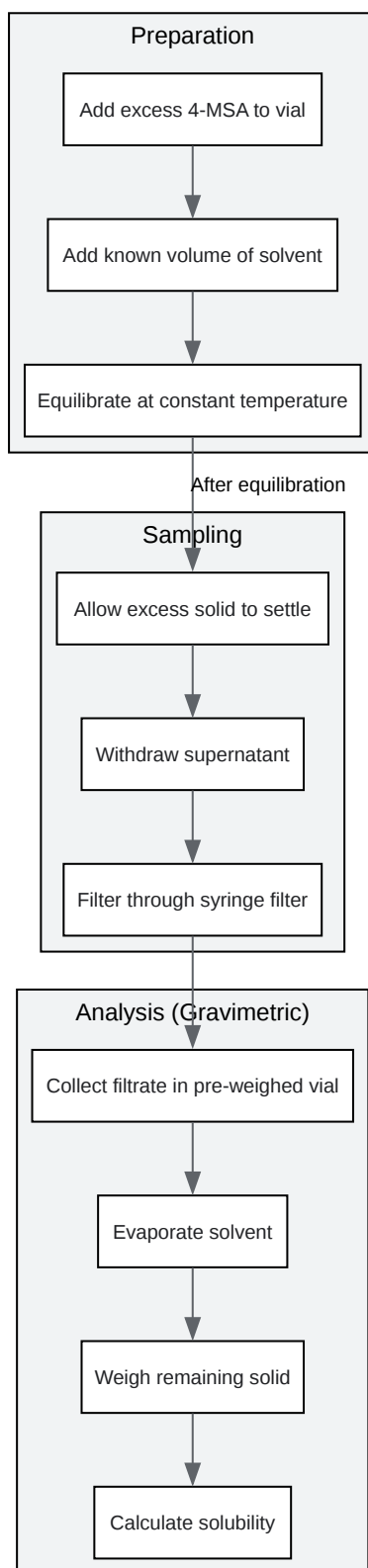
- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a few hours to let the excess solid settle.
 - Carefully draw a known volume of the supernatant into a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed vial to remove any undissolved solid. This step is critical to avoid overestimation of solubility.
- Solvent Evaporation and Mass Determination:
 - Weigh the vial containing the filtered saturated solution.
 - Place the vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the **4-Methylsalicylic acid** (e.g., 60-80°C).
 - Once the solvent has completely evaporated, cool the vial in a desiccator and weigh it again.
 - The mass of the dissolved **4-Methylsalicylic acid** is the difference between the final and initial mass of the vial.
- Calculation of Solubility:
 - Calculate the solubility using the following formula: $\text{Solubility (g/L)} = (\text{Mass of dissolved 4-MSA in g} / \text{Volume of solvent used in L})$

Alternative Quantification Methods:

- High-Performance Liquid Chromatography (HPLC): A filtered aliquot of the saturated solution can be diluted and analyzed by a validated HPLC method to determine the concentration of **4-Methylsalicylic acid**[\[13\]](#)[\[14\]](#). This is often more accurate and requires less material.
- UV-Vis Spectrophotometry: For solvents that do not absorb at the same wavelength as **4-Methylsalicylic acid**, a calibration curve can be prepared, and the concentration of a diluted

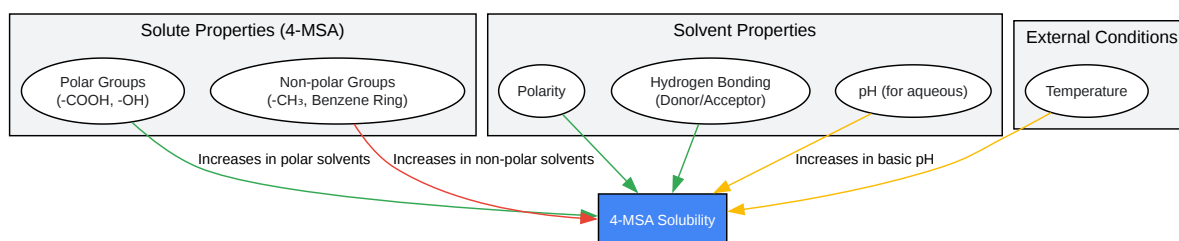
aliquot of the saturated solution can be determined by measuring its absorbance[15][16].

Visualizations



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Caption: Experimental workflow for gravimetric solubility determination.



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Caption: Key factors influencing the solubility of **4-Methylsalicylic acid**.

Conclusion

The solubility of **4-Methylsalicylic acid** is a critical parameter for its application in research and industry. While quantitative data in water is available, there is a notable lack of comprehensive and consistent data in common organic solvents. The conflicting qualitative reports for methanol and DMSO underscore the necessity for researchers to experimentally determine solubility in their specific solvent systems. The provided experimental protocol offers a reliable method for this purpose. Further systematic studies on the solubility of **4-Methylsalicylic acid** in a broader range of solvents and at various temperatures would be highly beneficial to the scientific community.

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